

Health and safety information for handling 1,2-Dibromopyrene

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Compound of Interest

Compound Name: 1,2-Dibromopyrene

Cat. No.: B15421560

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Health and Safety for 1,2-Dibromopyrene: A Technical Guide

Disclaimer: Direct toxicological and safety data for **1,2-Dibromopyrene** is not readily available in published literature. This guide is compiled from data on the related isomers, 1,6-Dibromopyrene and 2,7-Dibromopyrene, the parent compound Pyrene, and other brominated hydrocarbons. The information provided should be treated as a precautionary guideline. A thorough risk assessment should be conducted before handling this chemical.

This technical guide provides an in-depth overview of the known health and safety information relevant to handling **1,2-Dibromopyrene** for researchers, scientists, and drug development professionals. Due to the absence of specific data for **1,2-Dibromopyrene**, this document extrapolates information from its isomers and related compounds to provide a comprehensive safety framework.

Hazard Identification and Classification

Based on the data for its isomers, **1,2-Dibromopyrene** is anticipated to be classified as a hazardous substance. The GHS classification for 1,6-Dibromopyrene indicates it is a skin, eye, and respiratory irritant[1]. It is crucial to handle this compound with appropriate precautions to avoid exposure.

GHS Classification (Extrapolated from 1,6-Dibromopyrene)[1]

Hazard Class	Hazard Category
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A
Specific target organ toxicity – single exposure (Respiratory tract irritation)	Category 3

Hazard Statements (Extrapolated)[[1](#)]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (Extrapolated)[[1](#)]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ eye protection/ face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor if you feel unwell.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.

- P362 + P364: Take off contaminated clothing and wash it before reuse.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of 1,6-Dibromopyrene, which can be used as an estimate for **1,2-Dibromopyrene**.

Property	Value
Molecular Formula	C ₁₆ H ₈ Br ₂ [1][2][3]
Molecular Weight	360.04 g/mol [1][2][3]
Physical State	Solid[2][3]
Melting Point	230 °C (for 1,6-Dibromopyrene)[2]
Solubility	Insoluble in water; soluble in some organic solvents.[3][4]

Toxicological Information

Detailed toxicological studies on **1,2-Dibromopyrene** are not available. However, based on data from related polycyclic aromatic hydrocarbons (PAHs) and brominated compounds, the following potential health effects should be considered.

Acute Effects:

- Inhalation: May cause respiratory tract irritation[1][5].
- Skin Contact: Causes skin irritation, which may include redness, itching, and pain[1][2][5].
- Eye Contact: Causes serious eye irritation, with symptoms such as redness, watering, and pain[1][2][5].

- Ingestion: May cause gastrointestinal irritation[5][6].

Chronic Effects: The chronic health effects of **1,2-Dibromopyrene** have not been studied. However, it belongs to the class of polycyclic aromatic hydrocarbons (PAHs), some of which are known to be carcinogenic[7]. The parent compound, pyrene, is not classified as a carcinogen by IARC or NTP[8]. Chronic exposure to other brominated compounds has been associated with organ damage[9].

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of this compound, stringent safety protocols must be followed.

Engineering Controls:

- Work should be conducted in a certified chemical fume hood to minimize inhalation exposure[6][10].
- Ensure that eyewash stations and safety showers are readily accessible[10].

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield[6][11].
- Skin Protection:
 - Wear impervious gloves (e.g., nitrile rubber) inspected for integrity before use[6][11].
 - Wear a lab coat or other protective clothing to prevent skin contact[6][11].
- Respiratory Protection: If engineering controls are insufficient or for high-risk procedures, a NIOSH-approved respirator with appropriate cartridges should be used[2][11].

Handling Procedures:

- Before handling, ensure all necessary PPE is donned correctly.
- Handle the solid material carefully to avoid generating dust[2][10].

- Use only in a well-ventilated area, preferably a chemical fume hood[2][10].
- Avoid contact with skin, eyes, and clothing[2].
- Wash hands thoroughly after handling[2][11].
- Keep the container tightly closed when not in use[2].

First Aid Measures

In case of exposure, follow these first aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention[2][5].
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists[2][5].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[2][5].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[5][10].

Storage and Disposal

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area[2][12].
- Store away from incompatible materials such as strong oxidizing agents[2][10].
- Store in a locked cabinet or other secure area[10][12].

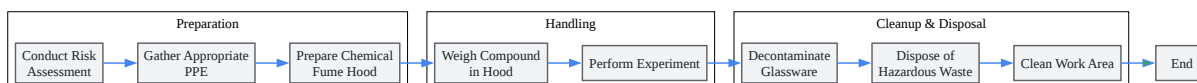
Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations. This material may be considered hazardous waste.

- Do not allow the material to enter drains or waterways[8][10].

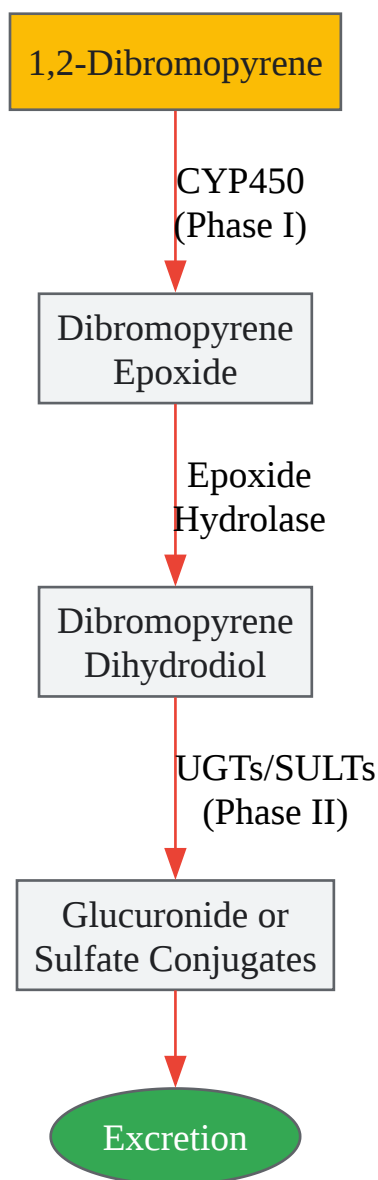
Visualizations

The following diagrams illustrate a general workflow for safe handling and a hypothetical metabolic pathway for a brominated polycyclic aromatic hydrocarbon.



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Safe Handling Workflow for Hazardous Powders.



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Hypothetical Metabolic Pathway for Dibromopyrene.

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